

An In-depth Technical Guide to the Crystal Structure of Tetraammineplatinum(II) Nitrate

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Compound of Interest

Compound Name: Tetraammineplatinum(II) nitrate

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This guide provides a comprehensive overview of the crystal structure of **tetraammineplatinum(II) nitrate**, --INVALID-LINK--2, tailored for researchers, scientists, and professionals in drug development. The document details the crystallographic data, experimental methodologies for its synthesis and structural determination, and a visualization of its synthesis pathway.

Introduction

Tetraammineplatinum(II) nitrate is an inorganic coordination compound with the chemical formula --INVALID-LINK--2. It consists of a central platinum(II) ion coordinated to four ammonia ligands, forming a square planar complex cation, with two nitrate anions providing charge balance.[1] This compound is of significant interest as a precursor for the synthesis of platinum-based catalysts and other platinum compounds.[1] Its high water solubility and the absence of halide ligands make it a versatile starting material in various chemical applications.[1] Understanding its crystal structure is fundamental to elucidating its chemical and physical properties and for its application in materials science and catalysis.

Crystal Structure and Quantitative Data

A single-crystal X-ray diffraction study has revealed the precise atomic arrangement within **tetraammineplatinum(II) nitrate**. The compound crystallizes in a well-defined three-dimensional framework built from the planar-square $[\text{Pt}(\text{NH}_3)_4]^{2+}$ cations and the nitrate anions. These ions are interconnected by a network of N-H...O hydrogen bonds.[2] The platinum atoms are located at inversion centers, a key feature of the crystal lattice.[2]

Tetraammineplatinum(II) nitrate is isostructural with its palladium analogue, [--INVALID-LINK--](#)².^[2]

The key crystallographic data for **tetraammineplatinum(II) nitrate** are summarized in the table below.

Parameter	Value
Chemical Formula	H ₁₂ N ₆ O ₆ Pt
Formula Weight	387.21 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a	6.883(3) Å
b	10.590(4) Å
c	7.904(3) Å
β	110.13(4)°
Volume	541.1(4) Å ³
Z	2
Density (calculated)	2.376 g/cm ³
Pt-N Bond Lengths	2.0471(16) Å, 2.0519(15) Å
N-Pt-N Angles	89.24°

Note: The crystallographic data presented here is based on the findings reported in the single-crystal X-ray diffraction study.^[2]

Experimental Protocols

A common and effective method for the synthesis of **tetraammineplatinum(II) nitrate** involves a multi-step process starting from potassium tetrachloroplatinate(II) (K₂PtCl₄). This route avoids the challenging preparation of the [Pt(NH₃)₂Cl₂] intermediate.^[2]

The general synthetic procedure is as follows:

- Formation of cis-diiododiammineplatinum(II): Potassium tetrachloroplatinate(II) is reacted with potassium iodide (KI) and ammonia (NH₃) to yield the intermediate, cis-[Pt(NH₃)₂I₂].
- Reaction with Silver Nitrate: The cis-[Pt(NH₃)₂I₂] intermediate is then reacted with silver nitrate (AgNO₃). This reaction results in the precipitation of silver iodide (AgI) and the formation of the diaqua complex, cis-[Pt(NH₃)₂ diaqua complex, cis-[Pt(NH₃)₂

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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